

# Application Notes and Protocols: 2-(4-Methylphenoxy)benzaldehyde in the Fragrance Industry

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## Compound of Interest

Compound Name: **2-(4-Methylphenoxy)benzaldehyde**

Cat. No.: **B101624**

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## Introduction

**2-(4-Methylphenoxy)benzaldehyde** is an aromatic aldehyde with potential applications in the fragrance industry. Aromatic aldehydes are a well-established class of fragrance ingredients, valued for their ability to impart a range of characteristic scents, often described as sweet, almond-like, and cherry-like.<sup>[1]</sup> They can serve as key building blocks for the synthesis of a variety of derivatives with diverse and interesting sensory properties.<sup>[1]</sup> The unique structure of **2-(4-Methylphenoxy)benzaldehyde**, featuring a benzaldehyde moiety substituted with a p-tolyloxy group at the ortho position, suggests the potential for a complex and nuanced olfactory profile.

This document provides an overview of the predicted olfactory properties, potential applications, and representative experimental protocols for the use of **2-(4-Methylphenoxy)benzaldehyde** in fragrance research and development. Due to the limited publicly available data on this specific molecule, the following application notes and protocols are based on the known properties of similar aromatic aldehydes and general principles of fragrance chemistry.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-(4-Methylphenoxy)benzaldehyde** is presented in the table below. This information is crucial for its handling, storage, and use in synthetic procedures.

Property	Value	Reference(s)
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	212.24 g/mol	<a href="#">[2]</a>
IUPAC Name	2-(4-methylphenoxy)benzaldehyde	<a href="#">[2]</a>
CAS Number	19434-35-6	<a href="#">[2]</a>
Predicted Boiling Point	336.5±32.0 °C at 760 mmHg	
Predicted Flash Point	151.3±25.1 °C	
Predicted Density	1.139±0.06 g/cm <sup>3</sup>	
Appearance	(Predicted) Colorless to pale yellow liquid or solid	
Solubility	(Predicted) Soluble in organic solvents like ethanol and ether; sparingly soluble in water.	<a href="#">[1]</a>

## Predicted Olfactory Profile

While specific sensory data for **2-(4-Methylphenoxy)benzaldehyde** is not readily available, an olfactory profile can be predicted based on the characteristics of similar aromatic aldehydes. Aromatic aldehydes generally contribute to the following scent profiles in perfumery:

- Aldehydic: A general characteristic of aldehydes, often described as waxy, soapy, citrusy, and metallic.[\[3\]](#)[\[4\]](#)
- Sweet: Many benzaldehyde derivatives possess a sweet, almond-like aroma.[\[1\]](#)
- Floral: Aldehydes can enhance and add sparkle to floral notes.[\[1\]](#)[\[4\]](#)

- Spicy/Woody: The phenoxy and methyl groups may introduce subtle spicy or woody undertones.

It is anticipated that **2-(4-Methylphenoxy)benzaldehyde** will exhibit a complex aroma with a combination of these characteristics, potentially offering a unique scent profile for fragrance compositions.

## Experimental Protocols

The following protocols are representative examples and may require optimization for specific applications.

### Synthesis of **2-(4-Methylphenoxy)benzaldehyde**

A potential synthetic route to **2-(4-Methylphenoxy)benzaldehyde** is the Ullmann condensation, a common method for forming diaryl ethers. This would be followed by oxidation of a suitable precursor to the aldehyde. A more direct approach could involve the reaction of 2-fluorobenzaldehyde with p-cresol in the presence of a suitable base and catalyst.

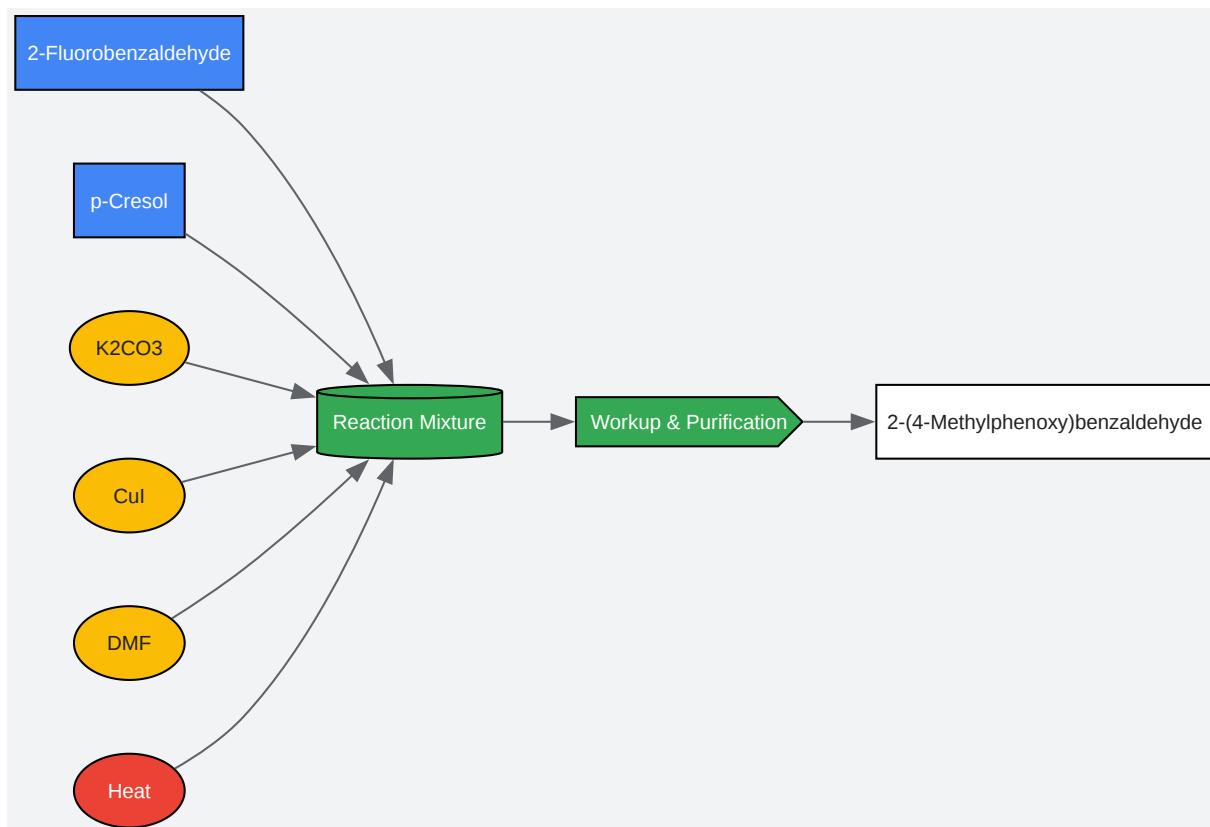
#### Materials:

- 2-Fluorobenzaldehyde
- p-Cresol
- Potassium carbonate ( $K_2CO_3$ )
- Copper(I) iodide ( $CuI$ )
- N,N-Dimethylformamide (DMF)
- Toluene
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- To a round-bottom flask, add 2-fluorobenzaldehyde (1.0 eq), p-cresol (1.1 eq), and potassium carbonate (2.0 eq) in DMF.
- Add a catalytic amount of  $\text{CuI}$  (0.1 eq).
- Heat the reaction mixture to 120-140 °C and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with toluene.
- Wash the combined organic layers with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

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Ullmann Condensation for Synthesis

## Synthesis of a Schiff Base Derivative for Fragrance Modification

Schiff bases, formed by the reaction of an aldehyde with a primary amine, are often used to create new fragrance compounds with different scent profiles and improved stability.

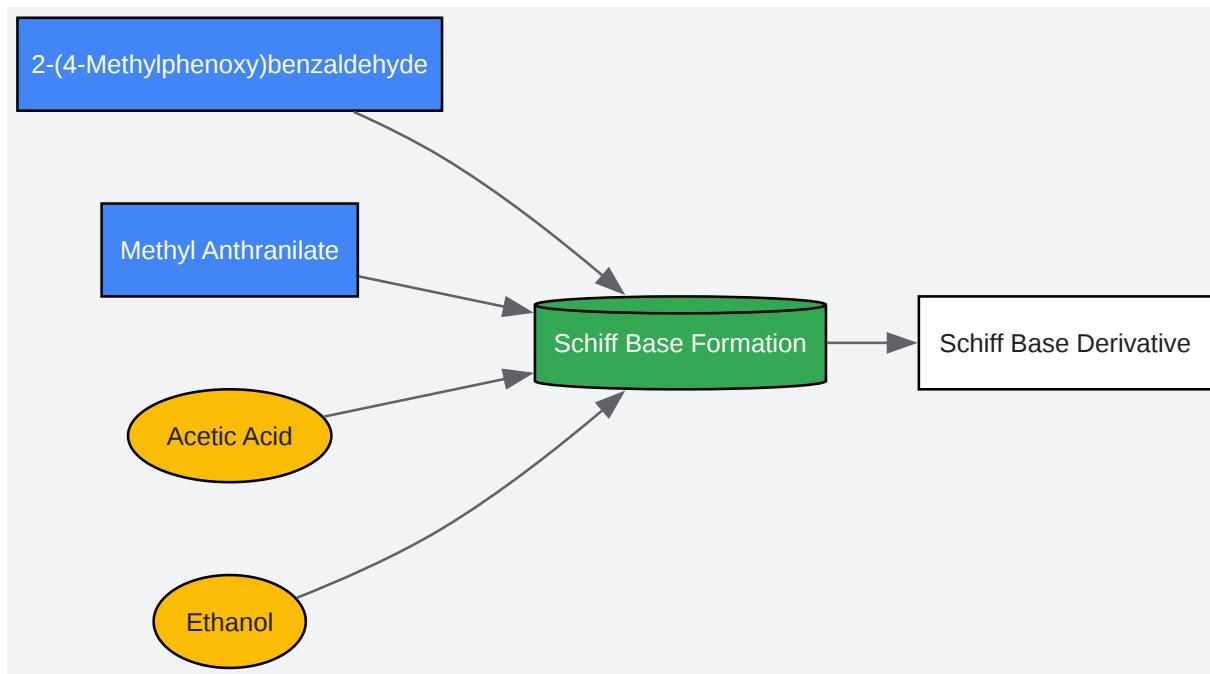
Materials:

- **2-(4-Methylphenoxy)benzaldehyde**
- Methyl anthranilate

- Ethanol
- Glacial acetic acid (catalytic amount)

Procedure:

- Dissolve **2-(4-Methylphenoxy)benzaldehyde** (1.0 eq) in ethanol in a round-bottom flask.
- In a separate flask, dissolve methyl anthranilate (1.0 eq) in ethanol.
- Add the methyl anthranilate solution to the aldehyde solution with stirring.
- Add a few drops of glacial acetic acid as a catalyst.
- Stir the reaction mixture at room temperature and monitor by TLC.
- The resulting Schiff base may precipitate out of solution or can be isolated by removal of the solvent.



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Schiff Base Formation Workflow

## Protocol for Fragrance Formulation

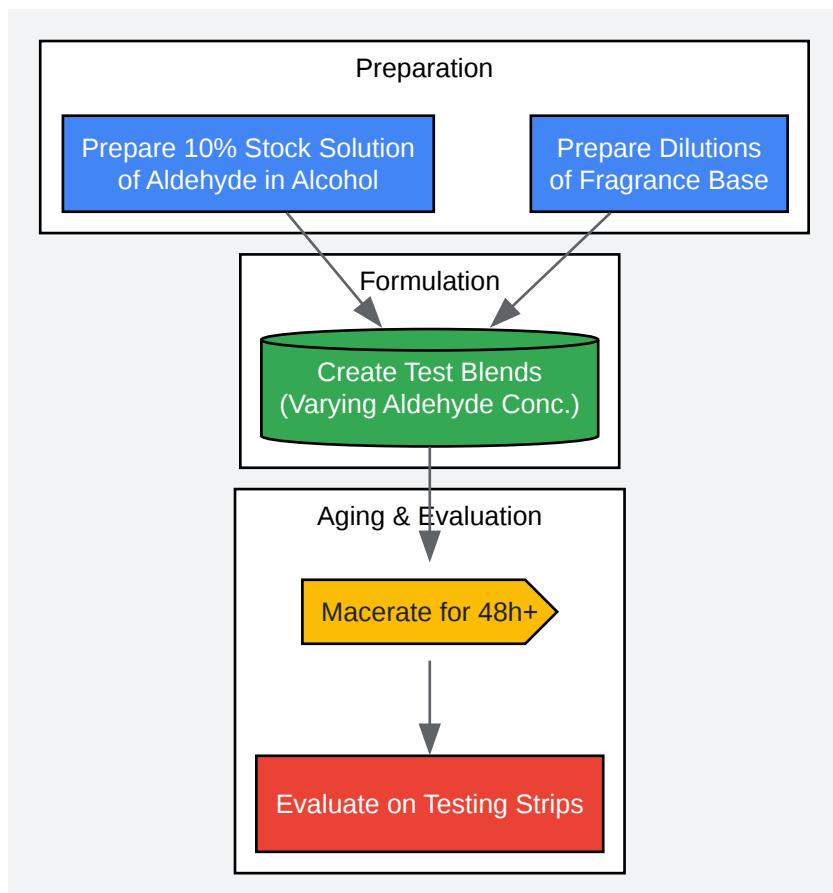
This protocol describes the incorporation of a novel aldehyde into a simple fragrance base. The concentration of the new ingredient should be varied to determine its optimal contribution to the overall scent profile.

### Materials:

- **2-(4-Methylphenoxy)benzaldehyde**
- Perfumery alcohol (e.g., Ethanol, 190 proof)
- A simple fragrance base (e.g., a blend of floral and woody notes)
- Glass beakers and stirring rods
- Digital scale

### Procedure:

- Prepare a 10% stock solution of **2-(4-Methylphenoxy)benzaldehyde** in perfumery alcohol.
- Prepare a series of dilutions of the fragrance base in perfumery alcohol (e.g., 10%, 20%).
- Create a series of test formulations by adding varying amounts of the **2-(4-Methylphenoxy)benzaldehyde** stock solution to the fragrance base dilutions. Typical starting concentrations for a new aldehyde in a final fragrance might range from 0.1% to 2%.
- Label each formulation clearly.
- Allow the formulations to macerate for at least 48 hours in a cool, dark place.
- Evaluate the scent of each formulation on a fragrance testing strip at different time intervals (top notes, heart notes, and base notes).



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### Fragrance Formulation Workflow

## Stability Testing Protocol

Stability testing is essential to ensure that a fragrance formulation maintains its intended scent profile and physical properties over time.[\[5\]](#)[\[6\]](#)[\[7\]](#)

### Materials:

- Final fragrance formulation containing **2-(4-Methylphenoxy)benzaldehyde**
- Clear and amber glass vials
- Incubators/ovens set at various temperatures (e.g., 4°C, 25°C, 40°C)
- UV light exposure chamber

**Procedure:**

- Fill several clear and amber glass vials with the fragrance formulation.
- Place the vials under different storage conditions:
  - Room temperature (25°C) in both light (clear vials) and dark (amber vials).
  - Elevated temperature (40°C) in the dark (amber vials) for accelerated aging.
  - Refrigerated temperature (4°C) in the dark (amber vials).
  - Under controlled UV light exposure.
- Evaluate the samples at regular intervals (e.g., 1 week, 1 month, 3 months) for any changes in:
  - Odor: Compare the scent profile to a control sample stored at low temperature in the dark.
  - Color: Visually inspect for any color changes.
  - Clarity: Check for any precipitation or cloudiness.
  - pH: (If applicable for the product type).

## Conclusion

While specific data on the application of **2-(4-Methylphenoxy)benzaldehyde** in the fragrance industry is limited, its chemical structure suggests it holds promise as a novel fragrance ingredient. The protocols provided here offer a starting point for researchers to synthesize, characterize, and evaluate this compound for its olfactory properties and potential use in fragrance formulations. Further research is needed to fully elucidate its scent profile, performance, and stability in various applications.

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